

preparation of calcium acetate solutions for laboratory experiments

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Compound of Interest

Compound Name: Calcium acetate

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Application Notes: Calcium Acetate Solutions

Introduction

Calcium acetate, with the chemical formula $\text{Ca}(\text{C}_2\text{H}_3\text{O}_2)_2$, is a calcium salt of acetic acid.[1][2] It is commonly found as a monohydrate ($\text{Ca}(\text{CH}_3\text{COO})_2 \cdot \text{H}_2\text{O}$), a white, hygroscopic crystalline solid.[2][3][4] This document provides detailed information on the properties, preparation, and applications of **calcium acetate** solutions for laboratory and research purposes.

Physicochemical Properties

Calcium acetate is highly soluble in water and slightly soluble in methanol, but insoluble in acetone, ethanol, and benzene.[1][2][5] A notable characteristic is its inverse solubility in water, meaning it becomes less soluble as the temperature increases.[5] A 1% aqueous solution of **calcium acetate** has a neutral pH of approximately 7, making it an effective buffering agent.[5] The compound is stable under normal storage conditions but is hygroscopic.[6]

Table 1: Properties of **Calcium Acetate**

Property	Value	References
Chemical Formula	$\text{Ca}(\text{C}_2\text{H}_3\text{O}_2)_2$	[1][2]
Molar Mass	158.17 g/mol (anhydrous)	[3]
Appearance	White, hygroscopic crystalline solid or powder	[1][3][6]
Odor	Slight acetic acid odor	[3][4][6]
Density	~1.50 g/cm ³	[3][6]
Melting Point	Decomposes at >160°C	[3][6]
pH (0.2M solution)	7.6	[6]
pH (1% solution)	~7.0	[5]

Table 2: Solubility of **Calcium Acetate** in Water at Different Temperatures

Temperature (°C)	Solubility (g/100 mL)	References
0	37.4	[2][3][5]
20	34.7	[2][3][5]
100	29.7	[2][3][5]

Applications in Research and Development

Calcium acetate solutions are utilized in various laboratory and industrial applications:

- **Phosphate Binder:** In pharmaceutical research and clinical settings, **calcium acetate** is used to bind dietary phosphate in patients with kidney disease, helping to control hyperphosphatemia.[2][5][7]
- **Buffering Agent:** Due to its ability to maintain a stable pH, it is used in various chemical and biological experiments.[1][5][7]
- **Food Additive:** It serves as a preservative, stabilizer, and firming agent in food products.[2][5]

- Synthesis of Acetone: Historically, it was a precursor for the synthesis of acetone.[2][4]
- Tofu Coagulant: It is an effective coagulant in the production of tofu from soy milk.[2]
- Environmental Remediation: It can be used to immobilize heavy metals in soil.[1]

Experimental Protocols

Protocol 1: Preparation of a 1 M **Calcium Acetate** Stock Solution

This protocol describes the preparation of 1 liter of a 1 Molar (1 M) **calcium acetate** stock solution.

Materials and Equipment:

- **Calcium acetate** monohydrate ($\text{Ca}(\text{CH}_3\text{COO})_2 \cdot \text{H}_2\text{O}$, Molar Mass: 176.18 g/mol)
- Deionized or distilled water
- 1000 mL volumetric flask
- Weighing boat or paper
- Analytical balance
- Magnetic stirrer and stir bar
- Spatula
- Funnel
- Personal Protective Equipment (PPE): Safety goggles, lab coat, gloves

Procedure:

- Calculation:
 - To prepare a 1 M solution, the molar mass of the solute is needed. For **calcium acetate** monohydrate, the molar mass is 176.18 g/mol .

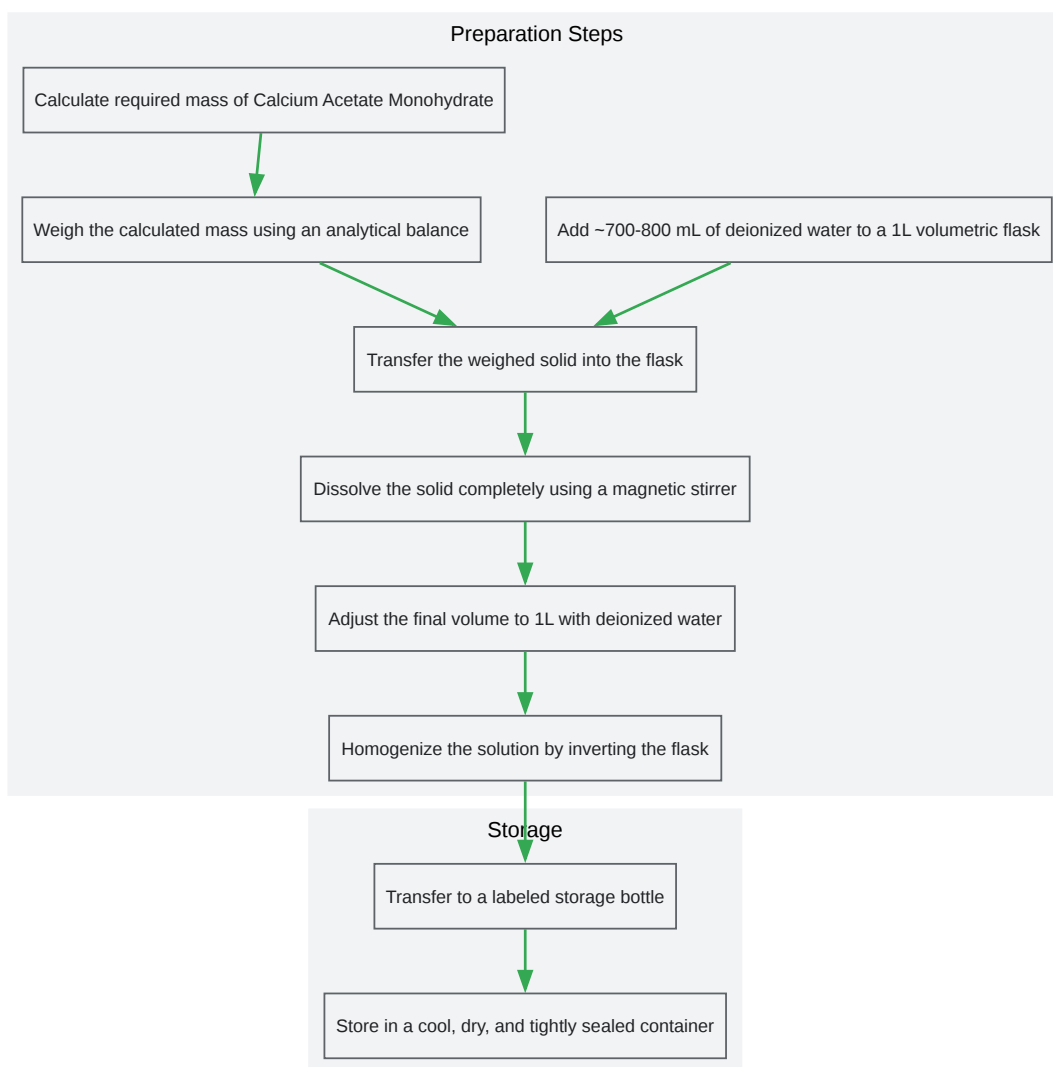
- For 1 liter of a 1 M solution, 1 mole of the substance is required.
- Therefore, the mass of **calcium acetate** monohydrate needed is 176.18 g.
- Weighing:
 - Place a weighing boat on the analytical balance and tare it.
 - Carefully weigh out 176.18 g of **calcium acetate** monohydrate using a spatula.
- Dissolving:
 - Add approximately 700-800 mL of deionized water to the 1000 mL volumetric flask.
 - Place a magnetic stir bar in the flask.
 - Using a funnel, carefully transfer the weighed **calcium acetate** monohydrate into the volumetric flask.
 - Place the flask on a magnetic stirrer and stir until the solid is completely dissolved. This may take some time. Gentle warming can be applied to aid dissolution, but be mindful of the inverse solubility of **calcium acetate**.
- Final Volume Adjustment:
 - Once the solid is fully dissolved, remove the flask from the stirrer and take out the stir bar.
 - Carefully add deionized water to the flask until the bottom of the meniscus reaches the 1000 mL calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Transfer the solution to a clearly labeled storage bottle. The label should include the name of the solution (1 M **Calcium Acetate**), the date of preparation, and the initials of the preparer.
 - Store the solution in a tightly closed container in a cool, dry place.[6]

Quality Control:

- pH Measurement: The pH of the prepared solution can be measured using a calibrated pH meter. A 0.2 M solution should have a pH of approximately 7.6.[6]
- Assay: For applications requiring high precision, the concentration of the solution can be verified using titration methods as described in pharmacopeial monographs.[8][9]

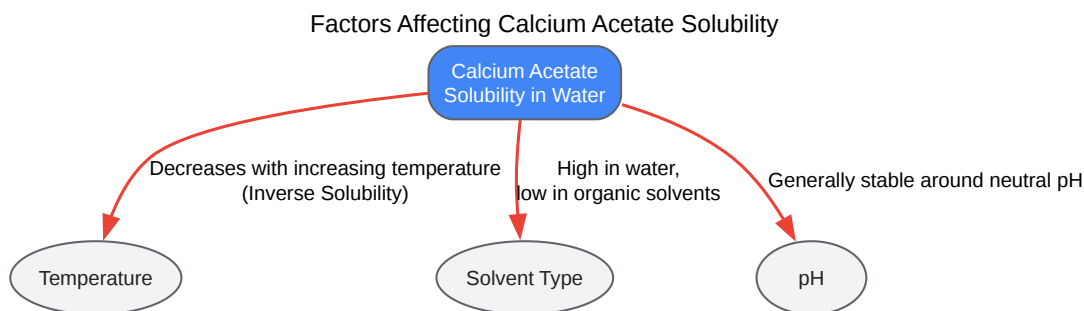
Diagrams

Workflow for Preparation of Calcium Acetate Solution



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Caption: Workflow for preparing a **calcium acetate** solution.



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Caption: Factors influencing the solubility of **calcium acetate**.

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